

Isothiazolo[5,4-b]pyridin-3(2H)-one 1,1-dioxide molecular weight

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Compound of Interest

Compound Name: *Isothiazolo[5,4-b]pyridin-3(2H)-one
1,1-dioxide*

Cat. No.: *B177697*

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An In-depth Technical Guide on the Molecular Weight of **Isothiazolo[5,4-b]pyridin-3(2H)-one 1,1-dioxide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed analysis of the molecular weight of **Isothiazolo[5,4-b]pyridin-3(2H)-one 1,1-dioxide**, a heterocyclic compound of interest in medicinal chemistry and drug development. A precise understanding of the molecular weight is fundamental for a wide range of applications, including quantitative analysis, stoichiometric calculations, and the interpretation of mass spectrometry data. This document outlines the determination of its molecular formula and the subsequent calculation of its molecular weight based on the standard atomic weights of its constituent elements.

Chemical Identity and Molecular Formula

Isothiazolo[5,4-b]pyridin-3(2H)-one 1,1-dioxide is a bicyclic compound containing a pyridine ring fused to an isothiazole dioxide ring. Accurate determination of its molecular structure is the prerequisite for calculating its molecular weight. Based on chemical databases, the molecular formula for **Isothiazolo[5,4-b]pyridin-3(2H)-one 1,1-dioxide** is established as $C_6H_4N_2O_3S$ ^[1]^[2].

This formula indicates that each molecule of the compound is composed of:

- Six Carbon (C) atoms
- Four Hydrogen (H) atoms
- Two Nitrogen (N) atoms
- Three Oxygen (O) atoms
- One Sulfur (S) atom

Determination of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation relies on the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC).

Experimental Protocol: Calculation of Molecular Weight

The standard methodology for calculating the molecular weight of a chemical compound from its molecular formula is as follows:

- Identify the molecular formula of the compound. For **Isothiazolo[5,4-b]pyridin-3(2H)-one 1,1-dioxide**, this is $C_6H_4N_2O_3S$.
- Determine the number of atoms for each element present in the molecule.
- Obtain the standard atomic weight of each element from a reliable source, such as the IUPAC Periodic Table.
- Multiply the number of atoms of each element by its respective atomic weight to find the total mass contribution of that element to the molecule.
- Sum the total masses of all elements to obtain the molecular weight of the compound.

Data Presentation: Atomic and Molecular Weights

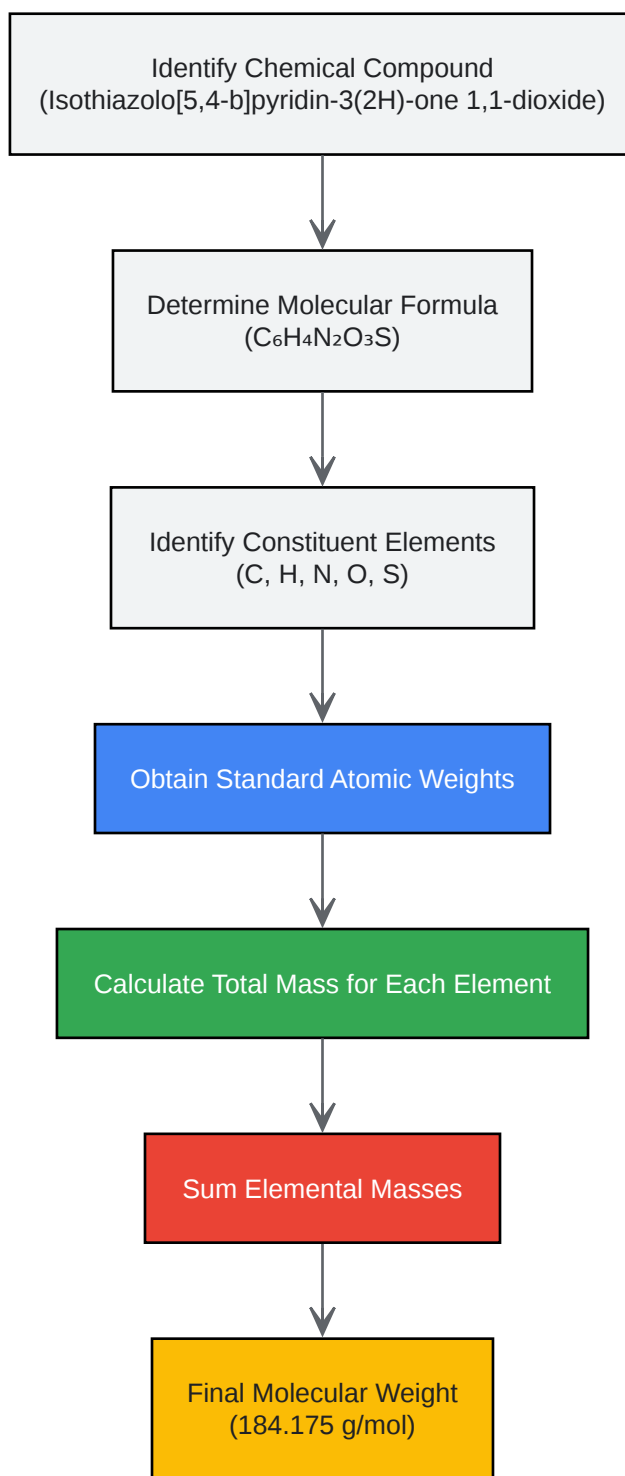
The following table summarizes the atomic weights of the constituent elements and the calculation of the molecular weight of **Isothiazolo[5,4-b]pyridin-3(2H)-one 1,1-dioxide**.

Element (Symbol)	Number of Atoms	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon (C)	6	12.011[3][4]	72.066
Hydrogen (H)	4	1.008[5][6][7]	4.032
Nitrogen (N)	2	14.007[8][9][10]	28.014
Oxygen (O)	3	15.999[11][12][13]	47.997
Sulfur (S)	1	32.066[14][15][16]	32.066
Total Molecular Weight	184.175		

The calculated molecular weight of **Isothiazolo[5,4-b]pyridin-3(2H)-one 1,1-dioxide** is 184.175 amu, which is often expressed in grams per mole (g/mol) for macroscopic quantities. This value is consistent with figures found in chemical databases[1][2][17].

Visualization of Workflow

The following diagram illustrates the logical workflow for the determination of the molecular weight of a chemical compound.



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Caption: Workflow for Molecular Weight Determination.

Conclusion

The molecular weight of **Isothiazolo[5,4-b]pyridin-3(2H)-one 1,1-dioxide** has been definitively calculated as 184.175 g/mol based on its molecular formula $C_6H_4N_2O_3S$ and the standard atomic weights of its elements. This fundamental property is critical for researchers and professionals in the fields of chemistry and drug development for accurate substance quantification and experimental design.

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